

C.I. Acid orange 33 safety and handling precautions

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Compound of Interest

Compound Name: C.I. Acid orange 33

Cat. No.: B3029409

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An In-depth Technical Guide to the Safety and Handling of C.I. Acid Orange 33

This guide provides comprehensive safety and handling information for **C.I. Acid Orange 33**, intended for researchers, scientists, and drug development professionals. The following sections detail the chemical and physical properties, potential hazards, toxicological data, and recommended procedures for safe use, storage, and emergency response.

Chemical and Physical Properties

C.I. Acid Orange 33 is a double azo class dye.[1] It presents as a golden orange or red-light orange powder.[1][2] This dye is soluble in water, yielding a golden orange solution, and also has some solubility in ethanol.[2][3]

Property	Value	Source
C.I. Name	Acid Orange 33	[1][4]
C.I. Number	24780	[1][5]
CAS Number	6507-77-3	[1][4]
Molecular Formula	C34H28N4Na2O8S2	[1][4]
Molecular Weight	730.72 g/mol	[1][4]
Appearance	Orange Powder	[4][5]
Odor	Odorless	[4]
pH (1% solution)	7.5 - 9.8	[4][6]
Solubility	Soluble in water (golden orange solution).[2][7] Soluble in ethanol (golden orange solution).[2]	[2][7]

Hazard Identification

C.I. Acid Orange 33 is considered hazardous. It is harmful if swallowed and can cause irritation to the eyes, skin, mucous membranes, and upper respiratory tract.[4] There are possible risks of irreversible effects.[4]

GHS Hazard Statements:

- H319: Causes serious eye irritation.[2]
- H411: Toxic to aquatic life with long-lasting effects.[2]

GHS Pictograms:

- GHS07: Exclamation mark (for skin and eye irritation)[2]
- GHS09: Environment[2]

Toxicological Data

The toxicological properties of **C.I. Acid Orange 33** have not been thoroughly investigated.^[4] However, some studies provide insight into its potential toxicity. Mutagenicity data has been reported.^[4] It is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.^[4]

Study Type	Species	Route	Dose/Concentration	Results	Source
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg body weight	No clinical signs of toxicity or deaths occurred.	[8]
14-Day Gavage Study	Fischer 344/N Rats	Gavage (in corn oil)	0, 94, 187, 375, 750 or 1500 mg/kg bw	No compound-related toxic effect was observed.	[9]
14-Day Gavage Study	B6C3F1 Mice	Gavage (in corn oil)	0, 62, 125, 250, 500 or 1000 mg/kg bw	No compound-related toxic effect was observed.	[9]
103-Week Gavage Study	F344/N Rats	Gavage	Low-dose and High-dose	High-dose survival was significantly lower, attributed to nephrotoxicity. [9] Increase in rare renal transitional cell carcinomas of the renal pelvis in females. [10]	[9] [10]
103-Week Gavage Study	B6C3F1 Mice	Gavage	Low-dose and High-dose	No treatment-related tumor findings.	[10]

Experimental Protocols

Detailed experimental protocols for the toxicological studies mentioned above were not fully available in the searched literature. However, the general methodologies can be summarized as follows:

14-Day Gavage Studies (NTP, 1988):

- Objective: To determine the short-term toxicity of C.I. Acid Orange 3.
- Test Animals: Groups of five male and five female Fischer 344/N rats and B6C3F1 mice.[\[9\]](#)
- Procedure: The animals received specified doses of C.I. Acid Orange 3 (with 90% purity) in corn oil via gavage for 14 consecutive days.[\[9\]](#) A control group received only the corn oil vehicle.[\[9\]](#)
- Observation: Animals were observed for any signs of toxic effects.[\[9\]](#)

103-Week Gavage Studies (NTP, 1988):

- Objective: To assess the long-term toxicity and carcinogenicity of C.I. Acid Orange 3.
- Test Animals: Fischer 344/N rats and B6C3F1 mice.[\[9\]](#)[\[10\]](#)
- Procedure: The substance was administered by gavage for a period of 103 weeks.[\[10\]](#)
- Observation: Survival rates and the incidence of tumors were monitored and compared to control groups.[\[9\]](#)[\[10\]](#)

Safety and Handling Precautions Engineering Controls

To minimize exposure, **C.I. Acid Orange 33** should be handled in a well-ventilated area.[\[4\]](#) The use of a chemical fume hood is recommended.[\[4\]](#) Process enclosures or local exhaust ventilation should be used to control airborne levels.[\[4\]](#) Eyewash stations and safety showers must be readily available in the work area.[\[4\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **C.I. Acid Orange 33** to prevent contact.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#)
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[\[4\]](#) Nitrile gloves are generally considered adequate for handling acids.[\[12\]](#)
- Body Protection: Wear appropriate protective clothing to minimize contact with skin.[\[4\]](#) A lab coat or a chemical-resistant apron should be worn.[\[12\]](#)[\[13\]](#)
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, an approved respirator should be worn.[\[4\]](#)

Safe Handling Practices

- Wash thoroughly after handling.[\[4\]](#)
- Avoid contact with eyes, skin, and clothing.[\[4\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)
- Avoid ingestion and inhalation.[\[4\]](#)
- Remove contaminated clothing and wash it before reuse.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[14\]](#)

Storage Requirements

- Store in a cool, dry place.[\[4\]](#)
- Keep containers tightly closed.[\[4\]](#)
- Preserve in tight and light-resistant containers.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing and reducing agents.[\[4\]](#)

First Aid Measures

In case of exposure, immediate medical attention is crucial.

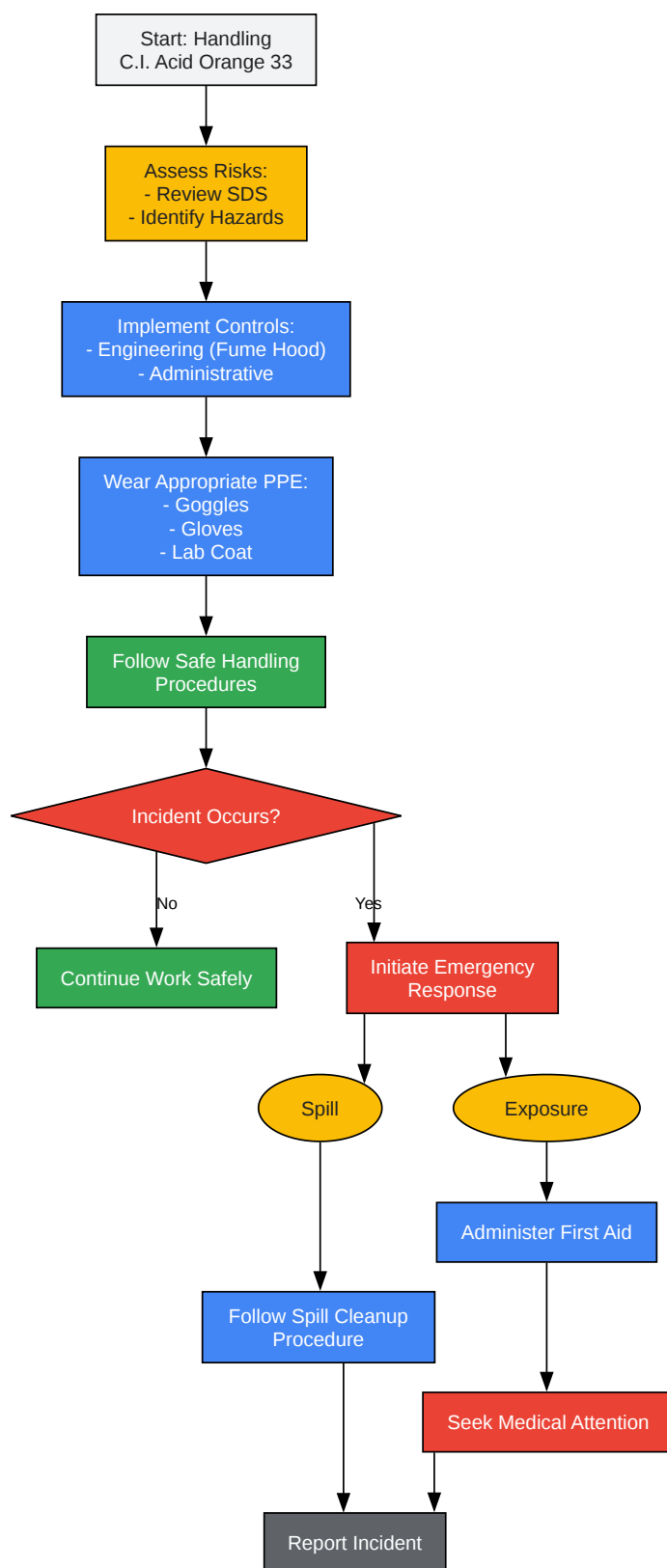
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Get medical aid immediately.[4][15]
- Skin Contact: Flush skin with plenty of soap and water.[4] If irritation develops or persists, get medical aid.[4] Remove any contaminated clothing.[16]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[4] Do not induce vomiting.[17] Get medical aid immediately.[4]
- Inhalation: Remove from exposure to fresh air immediately.[4] If not breathing, give artificial respiration.[4] If breathing is difficult, give oxygen.[4] Get medical aid immediately.[4]

Accidental Release Measures

- Small Spills: Vacuum or sweep up the material and place it into a suitable disposal container.[4] Avoid generating dusty conditions.[4]
- Large Spills: Evacuate the area.[13] Use proper personal protective equipment as indicated in Section 5.2.[4] Clean up spills immediately, observing all safety precautions.[4]
- Disposal: Waste disposal must be in accordance with local, state, and federal regulations.[4] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[4]

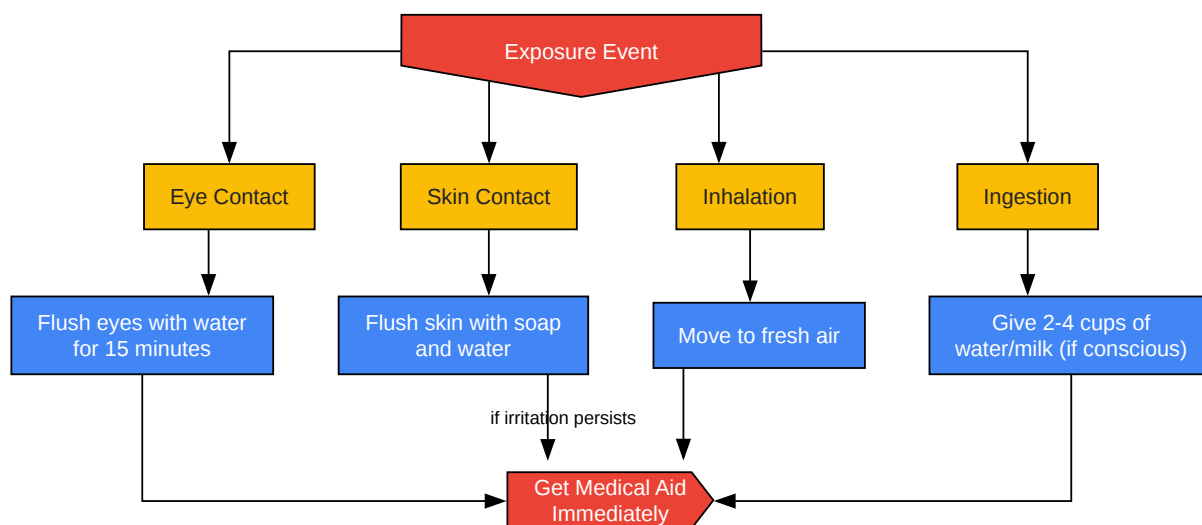
Visual Logical Workflows

The following diagrams illustrate key workflows for handling and responding to incidents involving **C.I. Acid Orange 33**.



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Caption: General hazard response workflow for **C.I. Acid Orange 33**.



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Caption: First aid response procedures for **C.I. Acid Orange 33** exposure.

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